

NCDC's Pivotal Role in Nigeria's Epidemic Response: A Technical Overview

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Abuja, Nigeria - The Nigeria Centre for Disease Control (**NCDC**) has been central to the nation's efforts in combating infectious disease outbreaks. This in-depth guide explores the agency's strategic and operational contributions to managing significant epidemics in Nigeria, including Ebola Virus Disease (EVD), Lassa Fever, Yellow Fever, and COVID-19. It provides researchers, scientists, and drug development professionals with a comprehensive overview of the **NCDC**'s methodologies, response frameworks, and the quantitative impact of its interventions.

The **NCDC**, established in 2011 and formally recognized by law in 2018, is Nigeria's national public health institute.^[1] Its mandate is to lead the preparedness, detection, and response to infectious disease outbreaks and public health emergencies.^[1] The agency's core functions include coordinating surveillance systems, developing a network of reference laboratories, and leading the response to disease outbreaks.^[1]

Quantitative Overview of Major Epidemic Responses

The **NCDC**'s interventions have been critical in mitigating the impact of numerous outbreaks. The following tables summarize the quantitative data from Nigeria's responses to Ebola, Lassa Fever, Yellow Fever, and COVID-19.

Ebola Virus Disease (EVD) Outbreak, 2014

| Metric | Value | Reference |
|-----------------------|-------|-----------|
| Total Confirmed Cases | 20 | [2] |
| Total Deaths | 8 | [2] |
| Case Fatality Rate | 42.1% | [3] |
| Total Contacts Traced | 894 | [4] |

Lassa Fever Outbreaks (2023, 2024, and 2025)

| Year | Suspected Cases | Confirmed Cases | Deaths | Case Fatality Rate (CFR) |
|--------------------|-----------------|-----------------|--------|--------------------------|
| 2023 (Weeks 1-15) | 4,702 | 877 | 152 | 17%[5] |
| 2024 | 10,098 | 1,309 | 214 | 16.4%[6] |
| 2025 (as of Oct 5) | 8,041 | 924 | 172 | 18.6%[6][7] |

Yellow Fever Outbreaks (2017-2019 and 2020)

| Period | Suspected Cases | Confirmed Cases | Deaths | Case Fatality Rate (CFR) |
|-----------------------------|-----------------|-----------------|---------------------------------|-------------------------------------|
| Sept 2017 - Sept 2019 | 7,894 | 287 | Not specified in search results | 2.7% (among all reported cases) [8] |
| 2020 (Delta & Enugu States) | Not specified | 4 (initial) | Not specified | Not specified |

COVID-19 Pandemic (as of selected dates)

| Metric | Value | Date | Reference |
|-----------------------|---------|---------------|----------------------|
| Total Confirmed Cases | 214,896 | Dec 7, 2021 | [9] |
| Total Deaths | 2,980 | Dec 7, 2021 | [9] |
| Case Fatality Rate | 1.4% | Dec 7, 2021 | [9] |
| Total Confirmed Cases | 265,105 | Sept 25, 2022 | [10] |
| Total Deaths | 3,155 | Sept 25, 2022 | [10] |
| Case Fatality Rate | 1.2% | Sept 25, 2022 | [10] |

Methodologies and Experimental Protocols

The **NCDC**'s response to epidemics is guided by evidence-based public health principles and methodologies. These protocols are the cornerstone of its efforts to prevent, detect, and control disease outbreaks.

Epidemiological Surveillance and Contact Tracing

A core component of the **NCDC**'s strategy is a robust surveillance system to detect and monitor outbreaks. This involves:

- Integrated Disease Surveillance and Response (IDSR): Utilizing the existing IDSR system for effective contact tracing, rapid identification of suspected cases, and laboratory diagnosis. [\[11\]](#)
- Active Case Search: Deploying Rapid Response Teams (RRTs) to affected areas to actively search for new cases and ensure prompt reporting. [\[12\]](#)[\[13\]](#)
- Contact Tracing: Meticulous identification and follow-up of all individuals who have been in contact with a confirmed case. During the 2014 Ebola outbreak, 894 contacts were identified and monitored. [\[4\]](#)

Laboratory Diagnosis

Rapid and accurate laboratory diagnosis is crucial for confirming cases and guiding the public health response. The **NCDC** has significantly scaled up Nigeria's diagnostic capacity:

- **National Reference Laboratory:** The **NCDC**'s National Reference Laboratory in Abuja and the Central Public Health Laboratory in Lagos serve as the backbone of the nation's diagnostic capabilities.[\[1\]](#)
- **Network of Laboratories:** The **NCDC** has established a network of reference and specialized laboratories across the country.[\[1\]](#) For instance, during the COVID-19 pandemic, the number of public health laboratories with testing capacity was expanded to over 70.[\[14\]](#)
- **Diagnostic Techniques:** The specific diagnostic methods employed vary by pathogen and include:
 - **Reverse Transcription-Polymerase Chain Reaction (RT-PCR):** Used for the detection of viral RNA, such as in the case of Ebola and COVID-19.[\[4\]](#)
 - **Serological Testing:** Detection of antibodies (e.g., anti-Ebola virus immunoglobulin G) to determine past infection.[\[4\]](#)

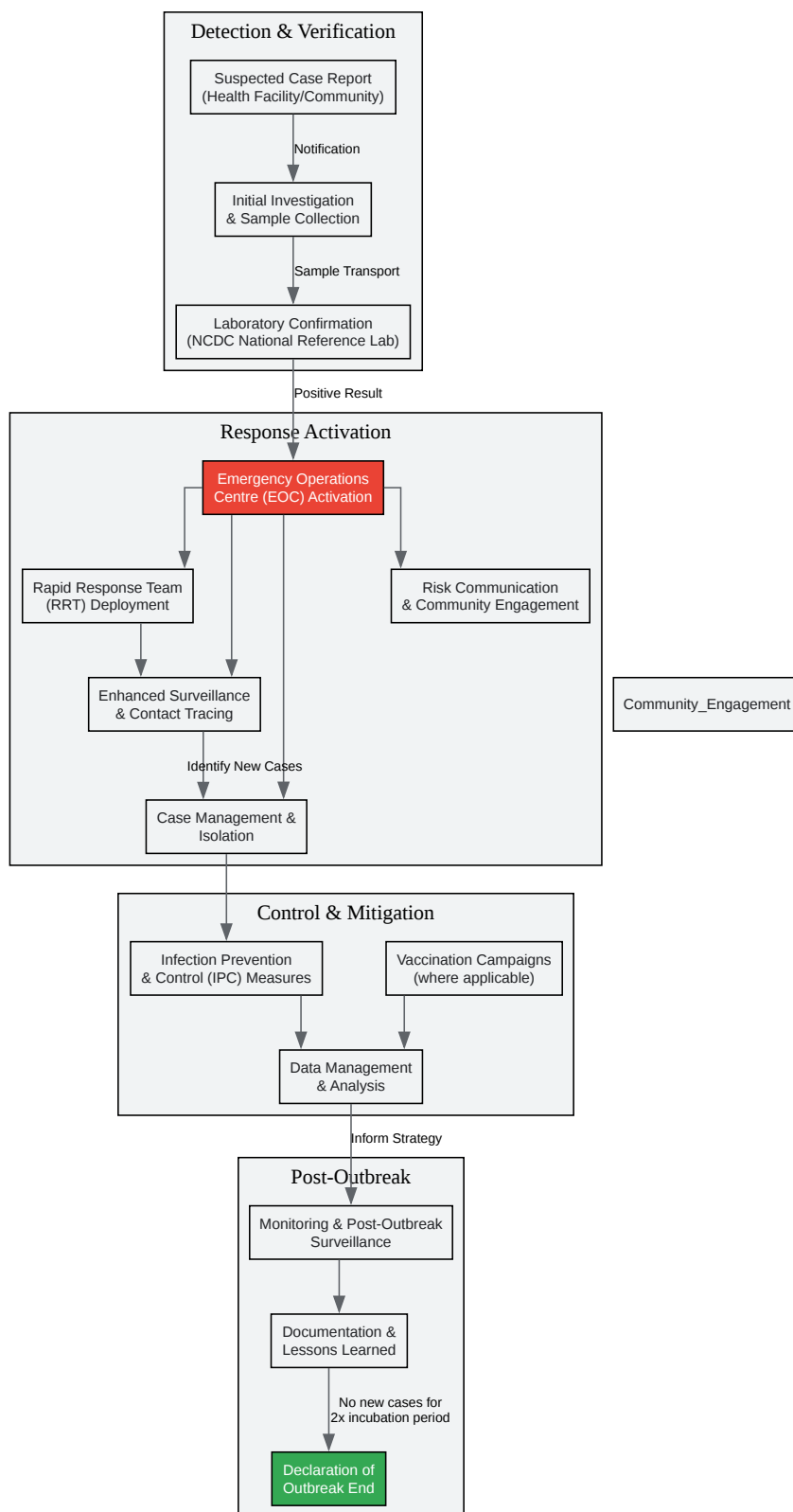
Case Management and Infection Prevention and Control (IPC)

The **NCDC** provides guidance and support for the clinical management of cases and the implementation of strict infection prevention and control measures:

- **Isolation and Treatment Centers:** The establishment of dedicated isolation and treatment centers to manage confirmed cases and prevent further transmission.[\[14\]](#)
- **Training of Healthcare Workers:** Conducting training for healthcare workers on case management, IPC protocols, and the proper use of Personal Protective Equipment (PPE).[\[14\]](#)
- **Development of Guidelines:** Creating and disseminating national guidelines on the treatment of epidemic-prone diseases, such as Lassa fever, which include vital IPC measures.[\[11\]](#)

NCDC's Epidemic Response Workflow

The **NCDC**'s response to an outbreak follows a structured workflow, from initial detection to the declaration of the end of the outbreak. This process is often coordinated through a Public Health Emergency Operations Centre (PHEOC).



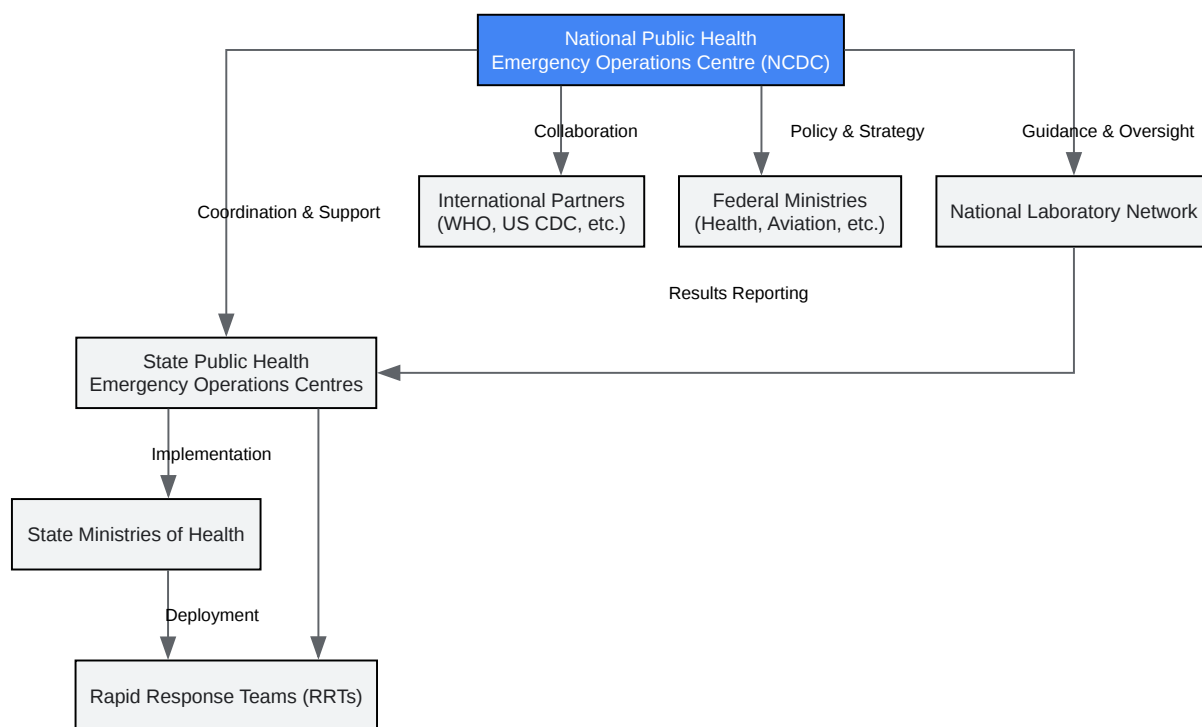
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Caption: **NCDC's** generalized workflow for infectious disease outbreak response.

Multi-Sectoral Collaboration and Coordination

A key aspect of the **NCDC**'s success is its ability to foster multi-sectoral collaboration. The agency works closely with State Ministries of Health, the World Health Organization (WHO), the US Centers for Disease Control and Prevention (CDC), and other partners.^[11] During the COVID-19 pandemic, the **NCDC** operated under the Presidential Task Force on COVID-19, enabling a whole-of-government approach.^[14]

The establishment of Public Health Emergency Operations Centres (PHEOCs) at both the national and sub-national levels has been instrumental in coordinating response activities.^[15] These centers serve as hubs for communication, resource management, and the coordination of information during public health events.^[15]



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References

- 1. ncdc.gov.ng [ncdc.gov.ng]
- 2. Ebola in Nigeria - Wikipedia [en.wikipedia.org]
- 3. An account of the Ebola virus disease outbreak in Nigeria: implications and lessons learnt - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ebola Virus Disease Outbreak — Nigeria, July–September 2014 [cdc.gov]
- 5. Lassa fever - Nigeria [who.int]
- 6. How prepared is Nigeria for another Lassa fever season? [nationalaccordnewspaper.com]
- 7. premiumtimesng.com [premiumtimesng.com]
- 8. The resurgence of yellow fever outbreaks in Nigeria: a 2-year review 2017–2019 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. COVID-19 DASHBOARD FOR NIGERIA CASES AN INITIATIVE OF DR. NKEKI F. N. (Supporting NCDC to fight against the spread of COVID-19) [africageoportal.com]
- 10. ncdc.gov.ng [ncdc.gov.ng]
- 11. Infectious disease outbreak preparedness and response in Nigeria: history, limitations and recommendations for global health policy and practice - PMC [pmc.ncbi.nlm.nih.gov]
- 12. healthwise.punchng.com [healthwise.punchng.com]
- 13. thenationonlineng.net [thenationonlineng.net]
- 14. ncdc.gov.ng [ncdc.gov.ng]
- 15. Nigeria Centre for Disease Control - Wikipedia [en.wikipedia.org]
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